

CHMFL-PI4K-127 Kinase Assay: Application Notes and Protocols for Researchers

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Compound of Interest		
Compound Name:	CHMFL-PI4K-127	
Cat. No.:	B10821518	Get Quote

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This document provides detailed application notes and protocols for the design and implementation of kinase assays for **CHMFL-PI4K-127**, a potent and selective inhibitor of Plasmodium falciparum phosphatidylinositol 4-kinase (PfPI4K). These guidelines are intended for researchers, scientists, and drug development professionals engaged in anti-malarial drug discovery and the characterization of novel kinase inhibitors.

Introduction

CHMFL-PI4K-127 is a novel, orally bioavailable inhibitor targeting PfPI4K, a lipid kinase essential for the lifecycle of the malaria parasite, Plasmodium falciparum.[1][2][3][4] By inhibiting PfPI4K, CHMFL-PI4K-127 disrupts critical cellular processes within the parasite, leading to its death. This compound has demonstrated potent activity against both the blood and liver stages of Plasmodium, making it a promising candidate for further drug development. [1] Understanding the biochemical and cellular activity of CHMFL-PI4K-127 is crucial for its continued evaluation. This document outlines detailed protocols for both a biochemical kinase assay to determine its direct enzymatic inhibition and a cell-based assay to assess its activity in a biological context.

Quantitative Data Summary

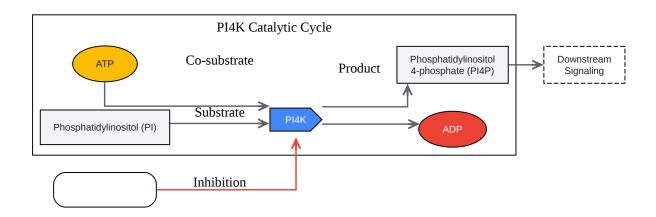
The following table summarizes the key quantitative data reported for **CHMFL-PI4K-127**.



Parameter	Target/Strain	Value	Reference
IC50	PfPI4K (biochemical assay)	0.9 nM	
EC50	P. falciparum 3D7 strain (cell-based assay)	25.1 nM	
EC50	Drug-resistant P. falciparum strains	23-47 nM	
In Vivo Efficacy	Plasmodium blood stage (rodent model)	80 mg/kg	
In Vivo Efficacy	Plasmodium liver stage (rodent model)	1 mg/kg	_

Signaling Pathway and Experimental Workflow

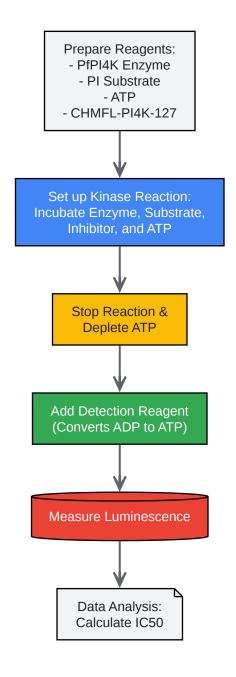
The following diagrams illustrate the PI4K signaling pathway and the general workflow for the biochemical kinase assay.



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PI4K Signaling Pathway and Inhibition by CHMFL-PI4K-127.





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Biochemical Kinase Assay Workflow.

Experimental Protocols Protocol 1: Biochemical Kinase Assay (ADP-Glo™ Format)

This protocol is adapted from established luminescence-based kinase assays and is suitable for determining the in vitro potency (IC50) of **CHMFL-PI4K-127** against PfPI4K.



Materials and Reagents:

- · Recombinant PfPI4K enzyme
- Phosphatidylinositol (PI) substrate
- ATP
- CHMFL-PI4K-127
- Kinase Assay Buffer (e.g., 40 mM Tris, pH 7.5, 20 mM MgCl2, 0.1 mg/mL BSA)
- ADP-Glo™ Kinase Assay Kit (Promega)
- White, opaque 96-well or 384-well plates
- · Multichannel pipettes
- Luminometer

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of CHMFL-PI4K-127 in DMSO.
 - Prepare serial dilutions of **CHMFL-PI4K-127** in kinase assay buffer.
 - Prepare the PfPI4K enzyme, PI substrate, and ATP solutions in kinase assay buffer to the desired concentrations. The optimal concentrations of enzyme, substrate, and ATP should be determined empirically.
- · Kinase Reaction:
 - Add the kinase assay buffer to each well of the plate.
 - Add the CHMFL-PI4K-127 dilutions to the appropriate wells. Include wells with DMSO only as a no-inhibitor control and wells without enzyme as a background control.



- Add the PfPI4K enzyme to all wells except the background control.
- Incubate for 10-15 minutes at room temperature to allow for inhibitor binding.
- Initiate the kinase reaction by adding the PI substrate and ATP mixture to all wells.
- Incubate the reaction for 30-60 minutes at room temperature. The incubation time should be optimized to ensure the reaction is in the linear range.

ADP Detection:

- Stop the kinase reaction and deplete the remaining ATP by adding the ADP-Glo™ Reagent to each well.
- Incubate for 40 minutes at room temperature.
- Add the Kinase Detection Reagent to each well to convert ADP to ATP and generate a luminescent signal.
- Incubate for 30-60 minutes at room temperature, protected from light.
- · Data Acquisition and Analysis:
 - Measure the luminescence of each well using a luminometer.
 - Subtract the background luminescence from all readings.
 - Calculate the percent inhibition for each concentration of CHMFL-PI4K-127 relative to the no-inhibitor control.
 - Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC50 value.

Protocol 2: Cell-Based Assay for PI4K Inhibition (Immunofluorescence)

This protocol describes a method to assess the effect of **CHMFL-PI4K-127** on the intracellular levels of phosphatidylinositol 4-phosphate (PI4P), the product of PI4K activity, in P. falciparum-



infected red blood cells.

Materials and Reagents:

- P. falciparum-infected red blood cells
- CHMFL-PI4K-127
- Complete parasite culture medium
- Phosphate-buffered saline (PBS)
- Fixation solution (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Blocking buffer (e.g., 3% BSA in PBS)
- Primary antibody: anti-PI4P antibody
- Secondary antibody: fluorescently labeled secondary antibody (e.g., Alexa Fluor 488conjugated)
- DAPI (for nuclear staining)
- Mounting medium
- Microscope slides and coverslips
- Fluorescence microscope

Procedure:

- Cell Culture and Treatment:
 - Culture P. falciparum-infected red blood cells under standard conditions.
 - Treat the parasite cultures with a serial dilution of CHMFL-PI4K-127 for a defined period (e.g., 4-24 hours). Include a DMSO-treated control.



- Cell Fixation and Permeabilization:
 - Harvest the cells by centrifugation and wash with PBS.
 - Resuspend the cells in fixation solution and incubate for 20-30 minutes at room temperature.
 - Wash the cells with PBS.
 - Permeabilize the cells by incubating with permeabilization buffer for 10-15 minutes at room temperature.
 - Wash the cells with PBS.
- Immunostaining:
 - Block non-specific antibody binding by incubating the cells in blocking buffer for 1 hour at room temperature.
 - Incubate the cells with the primary anti-PI4P antibody diluted in blocking buffer for 1-2 hours at room temperature or overnight at 4°C.
 - Wash the cells three times with PBS.
 - Incubate the cells with the fluorescently labeled secondary antibody diluted in blocking buffer for 1 hour at room temperature, protected from light.
 - Wash the cells three times with PBS.
 - Counterstain the parasite nuclei with DAPI for 10 minutes.
 - Wash the cells with PBS.
- Microscopy and Image Analysis:
 - Resuspend the cells in a small volume of PBS and mount them on microscope slides with mounting medium.



- Acquire images using a fluorescence microscope with appropriate filter sets for the fluorophores used.
- Quantify the fluorescence intensity of the PI4P signal within the parasites for each treatment condition using image analysis software.
- Data Analysis:
 - Normalize the PI4P fluorescence intensity to a control signal (e.g., DAPI) if necessary.
 - Calculate the percent reduction in PI4P levels for each concentration of CHMFL-PI4K-127 relative to the DMSO-treated control.
 - Plot the percent reduction against the logarithm of the inhibitor concentration to determine the EC50 value for PI4P reduction.

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